

# Spectroscopic Analysis of Enopeptin A: A Technical Guide

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## Compound of Interest

Compound Name: Enopeptin A

Cat. No.: B049730

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## Introduction

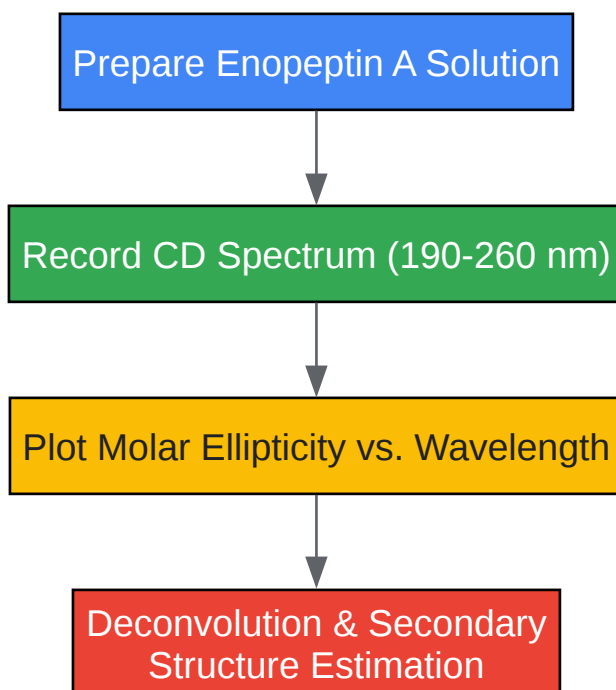
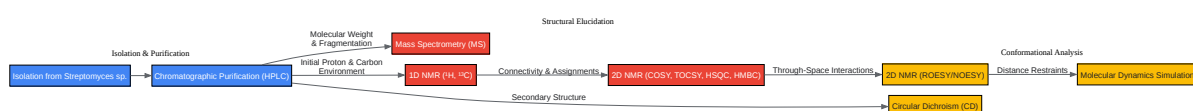
**Enopeptin A** is a depsipeptide antibiotic that has garnered significant interest due to its potent antibacterial activity, including against methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1]</sup><sup>[2]</sup> As a member of the acyldepsipeptide (ADEP) class of antibiotics, its mechanism of action involves the activation and dysregulation of the caseinolytic protease (ClpP), a crucial enzyme in bacterial protein homeostasis.<sup>[3]</sup> The structural elucidation and conformational analysis of **Enopeptin A** are paramount for understanding its biological activity and for the rational design of novel therapeutic agents. This technical guide provides an in-depth overview of the spectroscopic techniques employed in the analysis of **Enopeptin A**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Circular Dichroism (CD).

## Molecular Structure and Properties

**Enopeptin A** is a cyclic depsipeptide with a complex structure that includes a pentaenone side chain.<sup>[1]</sup><sup>[4]</sup> Its molecular formula is  $C_{47}H_{57}N_7O_{11}$  with a molecular weight of 896.0 g/mol.<sup>[3]</sup> The molecule is soluble in ethanol, methanol, DMF, and DMSO.<sup>[1]</sup>

## Spectroscopic Analysis Workflow

The structural elucidation and conformational analysis of a complex natural product like **Enopeptin A** typically follows a multi-faceted spectroscopic approach. The general workflow involves isolation and purification, followed by a combination of techniques to determine the primary structure and three-dimensional conformation.



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